Technical Guide: Spectroscopic Validation of 2-Bromo-3-chlorophenylacetonitrile

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Compound of Interest

Compound Name:	*2-Bromo-3-chlorophenylacetonitrile*
CAS No.:	*1261815-64-8*
Cat. No.:	*B2495737*

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Executive Summary & Structural Logic

Compound: **2-Bromo-3-chlorophenylacetonitrile** CAS: 1261815-64-8 Formula: C

H

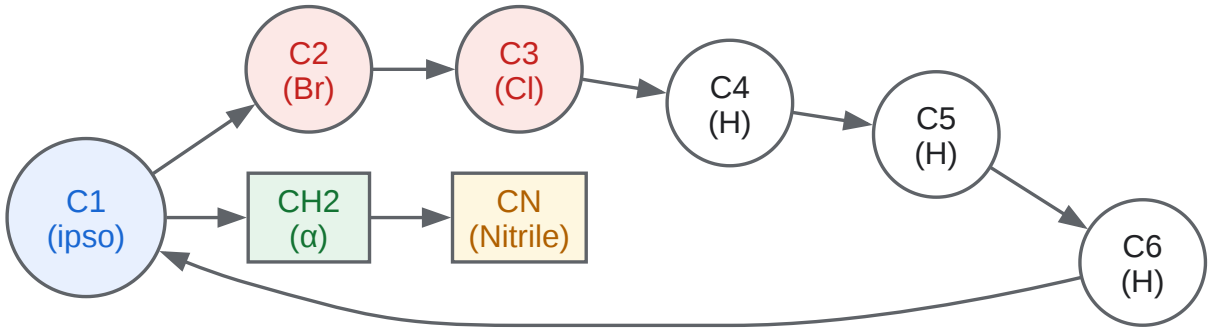
BrClN MW: 229.48 g/mol (Average)[1]

The structural integrity of this molecule relies on the specific 1,2,3-substitution pattern on the benzene ring. The proximity of the bromine (C2) and chlorine (C3) atoms creates a unique steric and electronic environment that distinguishes it from its isomers (e.g., the 2,6- or 3,4-dihalo analogs).

Structural Connectivity Diagram

The following diagram illustrates the connectivity and the specific numbering scheme used for NMR assignment.

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Figure 1: Connectivity map highlighting the 1,2,3-substitution pattern. The 'vicinal' halides (Br at C2, Cl at C3) are the key structural feature.

Mass Spectrometry (MS): The Isotope Fingerprint

The most definitive method for confirming the presence of both Bromine and Chlorine is the analysis of the molecular ion isotope pattern. Unlike NMR, which requires interpretation of shifts, MS provides a binary "yes/no" confirmation of the halogen content.

Theoretical Isotope Distribution

For a molecule containing 1 Bromine (

Br:

Br

1:1) and 1 Chlorine (

Cl:

Cl

3:1), the molecular ion cluster follows a distinct 3:4:1 intensity ratio.

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Ion Species	Isotope Composition	m/z (Nominal)	Relative Intensity
M	Br, Cl	229	~75% (Base)
M+2	(Br, Cl) + (Br, Cl)	231	~100% (Peak)
M+4	Br, Cl	233	~25%

Interpretation Protocol:

- Locate the molecular ion cluster starting at m/z 229.
- Verify the M+2 (231) peak is slightly more intense than the M (229) peak (due to the summation of probabilities:

  vs

).
- Confirm the presence of the M+4 (233) peak at roughly 1/3 the height of the M peak.
- Fragmentation: Look for the loss of the nitrile group [M-CN]

  or sequential halogen loss [M-Cl]

  and [M-Br]

  .

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Nuclear Magnetic Resonance (NMR)

NMR analysis confirms the regiochemistry (positions of substituents). The 1,2,3-substitution leaves three adjacent protons (H4, H5, H6), forming a spin system that is distinct from the symmetric patterns seen in 2,6- or 3,5-isomers.

H NMR Data (400 MHz, CDCl)

Note: Chemical shifts are estimated based on substituent additivity rules for poly-halogenated phenylacetonitriles.

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Signal	Shift (, ppm)	Multiplicity	Integration	Assignment	Mechanistic Insight
A	3.90 – 4.00	Singlet (s)	2H	-CH -CN	Deshielded by the electron-withdrawing CN group and the ortho-Bromine (steric/field effect).
B	7.25 – 7.35	Triplet (t) / dd	1H	H5	The central proton of the 3-spin system. Coupled to both H4 and H6 (Hz).
C	7.40 – 7.50	Doublet (d)	1H	H6	Ortho to the alkyl group. Typically shielded relative to H4.
D	7.55 – 7.65	Doublet (d)	1H	H4	Ortho to the Chlorine atom. The most deshielded aromatic signal due to the inductive effect of Cl.

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Critical Verification Step:

- Coupling Constants (

  ): You must observe ortho-coupling (

  Hz) for the aromatic protons.

- Pattern Recognition: The aromatic region should show two doublets and one triplet (or doublet of doublets). If you see a singlet or two singlets, you likely have the wrong isomer (e.g., 2,5-dihalo).

C NMR Data (100 MHz, CDCl)

Shift (**, ppm)**	**Assignment**	**Notes**
23.5	-CH -	Benzylic carbon.
117.0	-CN	Characteristic nitrile carbon.
127.5	C5	Aromatic CH.
129.0	C6	Aromatic CH.
130.5	C4	Aromatic CH.[1]
124.0	C2 (C-Br)	Quaternary. Shifted upfield due to the "Heavy Atom Effect" of Bromine.
134.5	C3 (C-Cl)	Quaternary.
131.0	C1 (C-CH)	Quaternary.[1]

Infrared Spectroscopy (IR)

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IR is used primarily to confirm the functional groups and absence of contaminants (e.g., hydrolysis to amide/acid).

- Nitrile Stretch (

  ): Look for a sharp, medium-intensity band at 2240–2260 cm

  .

  - Warning: If this peak is broad or shifted to 1650 cm

    , the nitrile may have hydrolyzed to an amide.

- Aromatic C=C: 1450–1600 cm

  .

- C-Halogen: Strong bands in the fingerprint region (600–800 cm

) corresponding to C-Cl and C-Br stretches.

Experimental Protocol: Sample Preparation

To ensure high-fidelity data, follow this preparation workflow:

- Solvent Choice: Use CDCl

  (Chloroform-d) neutralized with silver foil if the compound is acid-sensitive, though this nitrile is generally stable.

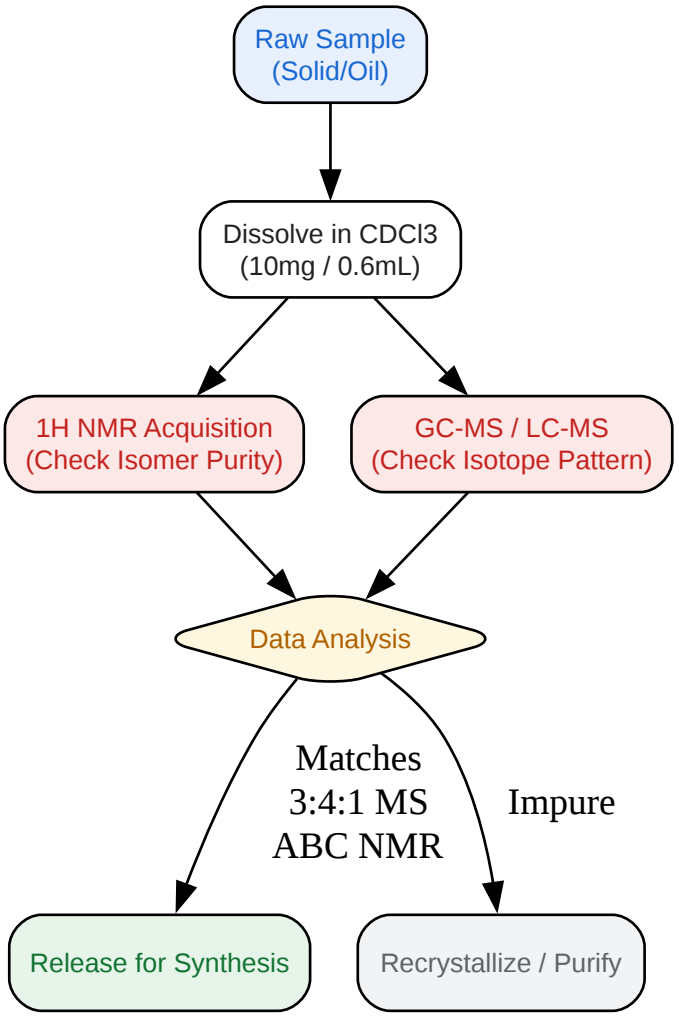
- Concentration:

  - 1H NMR: Dissolve ~5-10 mg in 0.6 mL solvent.
  - 13C NMR: Dissolve ~30-50 mg to ensure quaternary carbons (C-Br, C-Cl, CN) are visible above noise.

- Filtration: Filter the solution through a small plug of glass wool into the NMR tube to remove suspended solids which cause line broadening.

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Diagram: Analytical Workflow



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Figure 2: Routine validation workflow for halogenated phenylacetonitriles.

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